

# Essential Safety and Logistics for Handling 1,3-Dimyristoyl-2-oleoylglycerol

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## Compound of Interest

Compound Name: 1,3-Dimyristoyl-2-oleoylglycerol

Cat. No.: B3026154

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for **1,3-Dimyristoyl-2-oleoylglycerol**, including operational and disposal plans.

Chemical Identifier:

- Name: **1,3-Dimyristoyl-2-oleoylglycerol**
- Synonyms: 1,3-Myristin-2-Olein, TG(14:0/18:1/14:0)
- CAS Number: 66908-04-1

Based on available safety data for structurally similar compounds, **1,3-Dimyristoyl-2-oleoylglycerol** is not classified as a hazardous substance. However, adherence to standard laboratory safety protocols is essential to minimize any potential risks.

## Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn to ensure safety. The following table summarizes the recommended PPE for handling **1,3-Dimyristoyl-2-oleoylglycerol**.

PPE Category	Item	Specification	Purpose
Eye Protection	Safety Glasses	with side shields	Protects eyes from accidental splashes.
Hand Protection	Disposable Gloves	Nitrile or other chemically resistant material	Prevents direct skin contact.
Body Protection	Laboratory Coat	Standard	Protects skin and clothing.

## Operational Plan: Handling and Storage

### Handling:

- Use in a well-ventilated area.
- Avoid inhalation of dust if the material is in solid form.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.

### Storage:

- Store in a tightly closed container.
- Recommended storage temperature is -20°C.[\[1\]](#)
- Keep in a dry and well-ventilated place.

## Disposal Plan

As a non-hazardous substance, **1,3-Dimyristoyl-2-oleoylglycerol** can typically be disposed of as regular solid waste, but institutional guidelines should always be followed.

#### Unused Material:

- **Consult Local Regulations:** Always check with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines for non-hazardous chemical waste.
- **Containment:** Ensure the chemical is in a sealed and clearly labeled container.
- **Labeling:** Label the container as "Non-Hazardous Waste" and include the chemical name.
- **Disposal:** Dispose of in the regular solid waste stream as permitted by your institution. Avoid disposing in a manner that custodial staff might directly handle.

#### Empty Containers:

- **Triple Rinse:** Rinse the container three times with a suitable solvent (e.g., chloroform, as it is a known solvent for this compound).<sup>[2]</sup>
- **Rinsate Collection:** Collect the solvent rinsate for disposal as chemical waste, following your institution's procedures for solvent waste.<sup>[2]</sup>
- **Final Rinse:** Perform a final rinse with soap and water.<sup>[2]</sup>
- **Disposal:** The clean and defaced container can then be disposed of in the appropriate recycling or trash receptacle.<sup>[2]</sup>

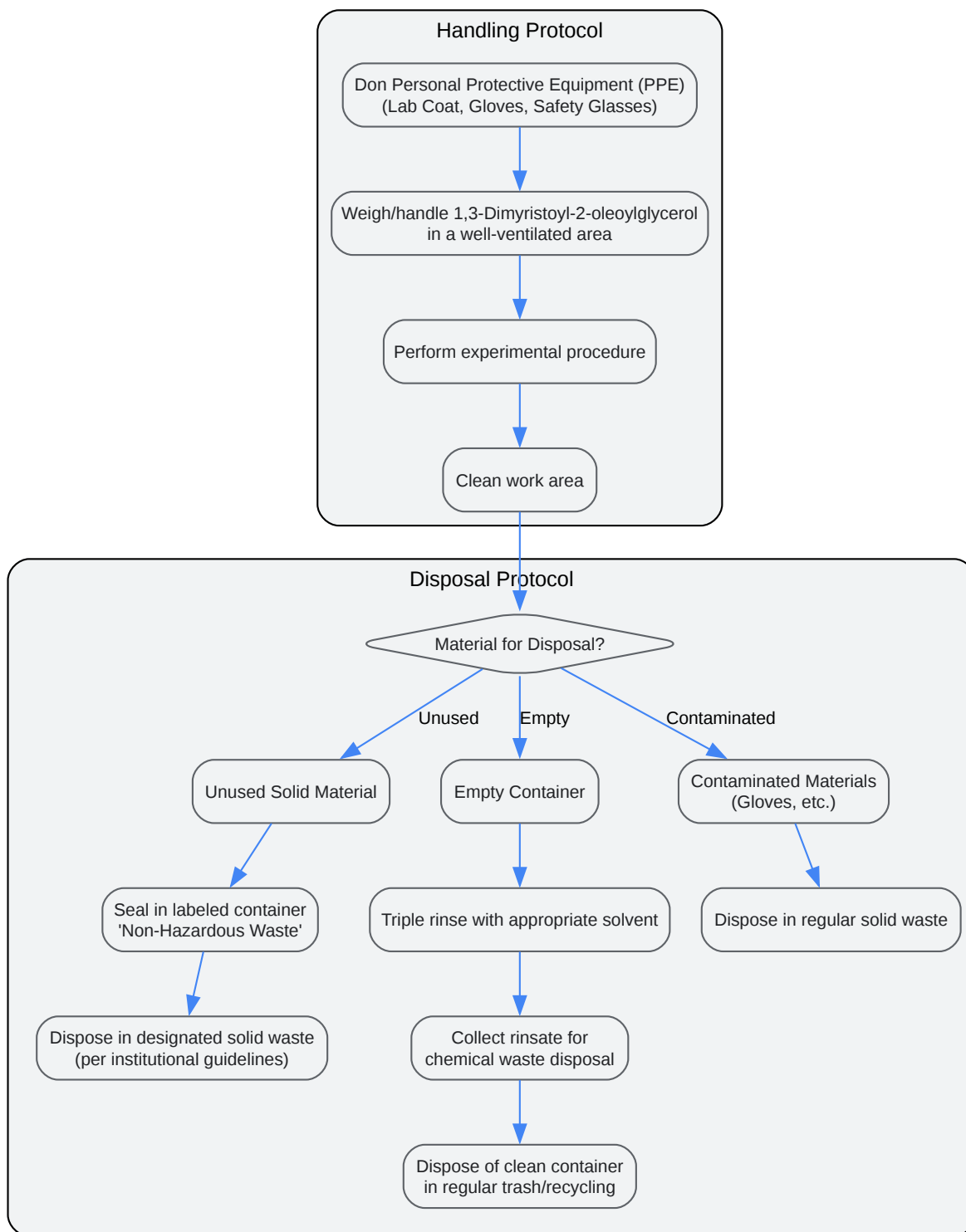
#### Contaminated Materials:

- Personal protective equipment (e.g., gloves) and other materials (e.g., paper towels) with minimal contamination can typically be disposed of in the regular solid waste.

**Crucial Restriction:** Do not allow the substance to enter sewers, surface water, or ground water.<sup>[2]</sup>

## Experimental Workflow: Handling and Disposal

The following diagram outlines the standard procedure for the safe handling and disposal of **1,3-Dimyristoyl-2-oleoylglycerol** in a laboratory setting.



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Caption: Workflow for handling and disposal of **1,3-Dimyristoyl-2-oleoylglycerol**.

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## References

- 1. caymanchem.com [caymanchem.com]
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